

A Comparative Analysis of Titanium Carbide (TiC) Reinforced Metal Matrix Composites

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Compound of Interest

Compound Name: Titanium(IV) carbide

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Titanium Carbide (TiC) has emerged as a significant reinforcement material for metal matrix composites (MMCs), offering a compelling combination of high hardness, excellent wear resistance, and good thermal stability.[1][2] This guide provides a comparative analysis of TiC reinforced MMCs, focusing on their performance against other alternatives, supported by experimental data. It is intended for researchers, scientists, and professionals in materials science and engineering.

Performance Comparison of TiC Reinforced MMCs

The addition of TiC particles to metal matrices such as aluminum, steel, and iron alloys significantly enhances their mechanical properties. The extent of this enhancement is dependent on factors like the weight percentage of TiC, particle size, distribution, and the fabrication method employed.[3]

Aluminum Matrix Composites (AMCs)

TiC reinforcement in aluminum alloys leads to notable improvements in hardness and wear resistance.

Table 1: Mechanical Properties of TiC Reinforced Aluminum Matrix Composites

Matrix Alloy	Reinforcement (wt. % TiC)	Fabrication Method	Hardness	Wear Rate Reduction (%)	Reference
Pure Aluminum	Nano-sized TiC	Not Specified	84 BHN to 134 BHN	Not Specified	[1]
Al7075	2.5% TiC	Centrifugal Casting	Not Specified	11%	[4]
Al7075	5% TiC	Centrifugal Casting	Not Specified	31%	[4]
Al7075	7.5% TiC	Centrifugal Casting	Not Specified	42%	[4]
AA6061	2.5% - 12.5% TiC	Powder Metallurgy	Up to 87.4 HRC	Wear rate of 5.1×10^{-7} g/cm	[5]
Al-12Si	5% TiC	Not Specified	50 (unit not specified)	Wear of 73×10^{-3} mm ³	[6]
Al-12Si	15% TiC	Not Specified	67 (unit not specified)	Wear of 50.5×10^{-3} mm ³	[6]

Steel and Iron Matrix Composites

In ferrous matrices, TiC reinforcement provides substantial gains in hardness, strength, and wear resistance, making these composites suitable for demanding applications.

Table 2: Mechanical Properties of TiC Reinforced Steel and Iron Matrix Composites

| Matrix Material | Reinforcement (wt. % TiC) | Fabrication Method | Yield Strength (MPa) | Ultimate Tensile Strength (MPa) | Hardness | Reference | | :--- | :--- | :--- | :--- | :--- | :--- | | 45 Steel | 0.054% nano-TiC | In-situ | 624 | 920 | - |[7] | | H13 Steel | 0.02% nano-(TiC+TiB₂) | In-situ | 1142 | 1426 | - |[7] | | High Chromium Cast Iron | Not Specified | In-situ Casting | - | - | 797 ± 112 HV₃₀ |[8] | | AISI 1020 Steel | ~60 vol% TiC | Liquid Pressing Infiltration | - | - | 62.84 HRC |[2] | | High Manganese Steel | 80% (Ti+C) in coating | SHS Casting | - | - | 48 HRC |[9] |

Comparison with Tungsten Carbide (WC) Reinforced Composites

Tungsten Carbide (WC) is another commonly used reinforcement in MMCs. A direct comparison reveals the distinct advantages of each.

Table 3: Comparison of TiC and WC Reinforced Iron Matrix Composites

Property	TiC Reinforced High-Cr WCI	WC Reinforced High-Cr WCI	Reference
Average Hardness	797 ± 112 HV ₃₀	721 ± 68 HV ₃₀	[8]
Wear Performance	Increased wear resistance	Better wear performance due to homogeneous carbide distribution	[8]
Reinforcement Distribution	Less homogeneous	Homogeneous	[8]

In WC-Co composites, substituting WC with TiC can lead to increased hardness but a decrease in Young's modulus and fracture toughness.[10][11]

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. The following sections describe the common fabrication techniques for TiC reinforced MMCs.

Stir Casting

Stir casting is a liquid metallurgy technique widely used for its simplicity and cost-effectiveness. [3]

- **Melting:** The matrix metal (e.g., aluminum alloy) is melted in a furnace under a protective argon atmosphere to prevent oxidation.
- **Preheating:** TiC particles are preheated to improve wettability.

- Dispersion: The preheated TiC particles are gradually added to the molten metal while stirring continuously with a mechanical stirrer to ensure a uniform distribution.
- Casting: The resulting molten composite is then poured into a preheated mold and allowed to solidify.

Powder Metallurgy

The powder metallurgy route offers good control over the microstructure and composition of the final composite.

- Mixing: Powders of the matrix metal and TiC reinforcement are mixed in desired proportions.
- Compaction: The powder mixture is cold-pressed in a die to form a green compact.
- Sintering: The green compact is sintered at a high temperature in a controlled atmosphere. Sintering bonds the powder particles together to form a dense composite. Spark Plasma Sintering (SPS) is an advanced technique that uses pulsed DC current to achieve rapid sintering at lower temperatures.[\[12\]](#)

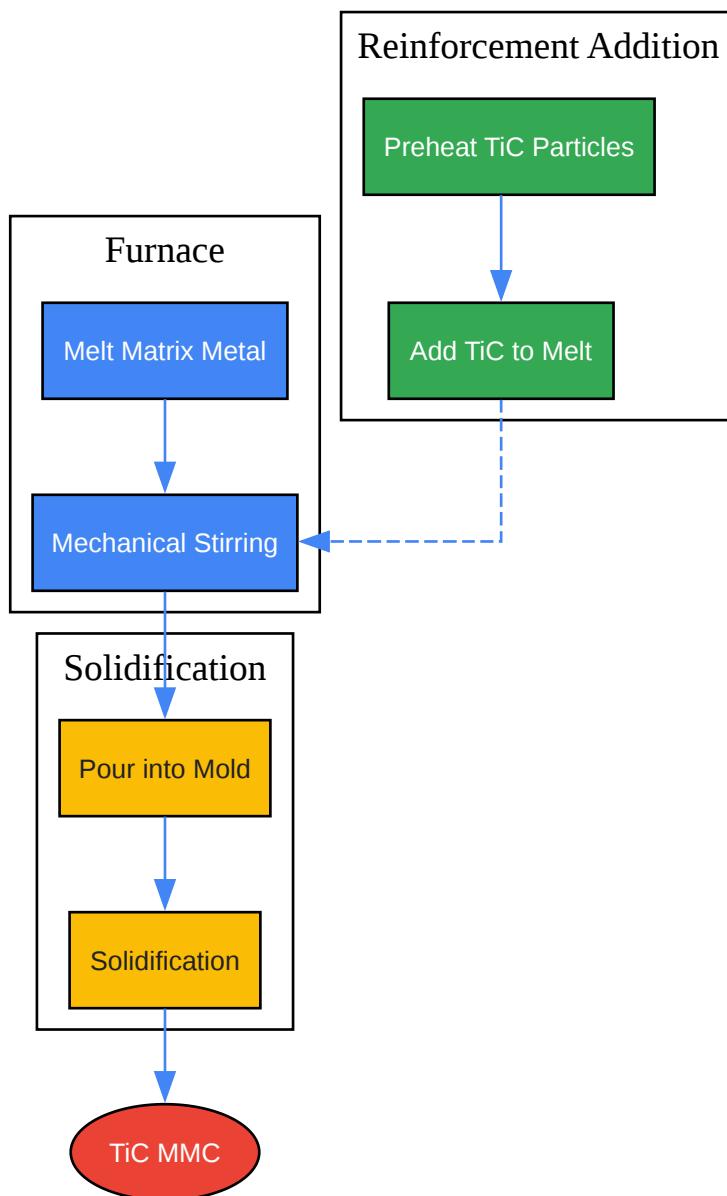
In-situ Fabrication (Self-Propagating High-Temperature Synthesis - SHS)

In-situ techniques involve the formation of the TiC reinforcement within the metal matrix through a chemical reaction.[\[13\]](#) The SHS method is a prominent in-situ process.

- Precursor Compaction: A mixture of titanium and carbon powders (and sometimes a binder) is compacted into a preform.
- Mold Placement: The preform is placed inside a mold cavity.
- Casting: Molten matrix metal is poured into the mold. The heat from the molten metal initiates a self-sustaining exothermic reaction between the titanium and carbon, forming TiC particles in-situ.[\[14\]](#)

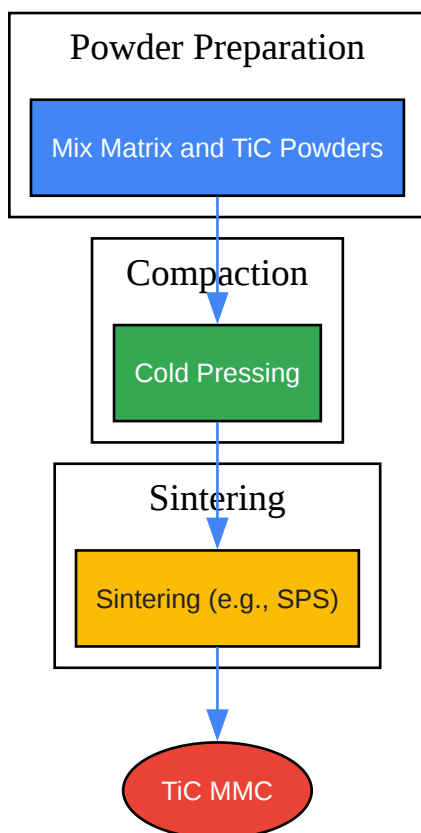
Visualizing Experimental Workflows

The following diagrams illustrate the generalized workflows for the fabrication of TiC reinforced MMCs.



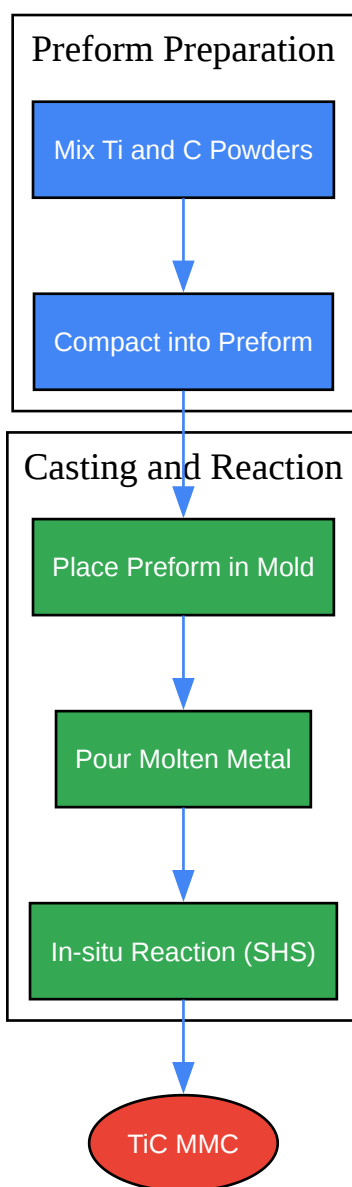
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Stir Casting Workflow for TiC MMCs.



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Powder Metallurgy Workflow for TiC MMCs.



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In-situ SHS Workflow for TiC MMCs.

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